

An In-Depth Technical Guide to the Solubility of Cephradine Monohydrate

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Compound of Interest

Compound Name: Cephradine Monohydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Cephradine Monohydrate** in various solvents. The information is curated for professionals in the fields of pharmaceutical research, drug development, and analytical chemistry. This document summarizes key solubility data, details experimental protocols for solubility determination, and provides visual representations of the experimental workflow.

Executive Summary

Cephradine Monohydrate is a first-generation cephalosporin antibiotic with broad-spectrum activity against both Gram-positive and Gram-negative bacteria. Its solubility is a critical physicochemical property that influences its formulation, bioavailability, and efficacy. This guide reveals that the solubility of **Cephradine Monohydrate** is highly dependent on the solvent system, temperature, and pH. While exhibiting moderate solubility in water, its solubility is significantly influenced by the presence of co-solvents and the pH of the aqueous medium.

Data Presentation: Solubility of Cephradine Monohydrate

The following tables summarize the quantitative solubility data for **Cephradine Monohydrate** in various solvents and conditions.

Table 1: Solubility in Common Solvents at 25°C

Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Reference
Water	4	10.88	[1]
DMSO	Insoluble	-	[1] [2]
Ethanol	<1 (Slightly soluble or insoluble)	-	[1]

Table 2: Qualitative Solubility in Various Organic Solvents

Solvent	Qualitative Solubility	Reference
Propylene Glycol	Soluble	[3]
Acetone	Slightly Soluble	[3]
Ether	Insoluble	[3]
Chloroform	Insoluble	[3]
Benzene	Insoluble	[3]
Hexane	Insoluble	[3]

Table 3: Solubility of Cephadrine in Water-Methanol Mixtures at Various Temperatures

Water Mole Fraction	Temperature (°C)	Solubility (g/kg solvent)	Reference
1.0	15	~12	[4]
1.0	25	~18	[4]
1.0	35	~25	[4]
1.0	45	~35	[4]
1.0	55	~50	[4]
0.8	15	~8	[4]
0.8	25	~12	[4]
0.8	35	~18	[4]
0.8	45	~26	[4]
0.8	55	~38	[4]
0.6	15	~5	[4]
0.6	25	~8	[4]
0.6	35	~12	[4]
0.6	45	~18	[4]
0.6	55	~27	[4]
0.4	15	~3	[4]
0.4	25	~5	[4]
0.4	35	~8	[4]
0.4	45	~12	[4]
0.4	55	~18	[4]
0.2	15	~2	[4]
0.2	25	~3	[4]
0.2	35	~5	[4]

0.2	45	~8	[4]
0.2	55	~12	[4]
0.0	15	~1	[4]
0.0	25	~2	[4]
0.0	35	~3	[4]
0.0	45	~5	[4]
0.0	55	~8	[4]

Table 4: pH-Dependent Aqueous Solubility of Cephadrine Form 1 at Different Temperatures

pH	Temperature (K)	Mole Fraction Solubility ($\times 10^4$)	Reference
1.45	283.15	1.83	[5]
1.45	298.15	1.95	[5]
1.45	308.15	2.08	[5]
2.55	283.15	1.15	[5]
2.55	298.15	1.23	[5]
2.55	308.15	1.31	[5]
3.86	283.15	0.52	[5]
3.86	298.15	0.55	[5]
3.86	308.15	0.59	[5]
4.78	283.15	0.43	[5]
4.78	298.15	0.46	[5]
4.78	308.15	0.49	[5]
5.89	283.15	0.63	[5]
5.89	298.15	0.67	[5]
5.89	308.15	0.71	[5]
6.92	283.15	1.54	[5]
6.92	298.15	1.64	[5]
6.92	308.15	1.75	[5]
8.57	283.15	10.21	[5]
8.57	298.15	10.88	[5]
8.57	308.15	11.59	[5]

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below.

Isothermal Shake-Flask Method for Solubility Determination

This is a widely accepted method for determining the equilibrium solubility of a compound in a given solvent.^[6]^[7]

a. Materials and Equipment:

- **Cephadrine Monohydrate** powder
- Solvent of interest
- Stoppered flasks or vials
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)
- Analytical balance
- Volumetric flasks and pipettes
- HPLC or UV-Vis spectrophotometer

b. Procedure:

- Add an excess amount of **Cephadrine Monohydrate** powder to a stoppered flask or vial containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.^[7]
- Seal the flasks and place them in an orbital shaker or on a magnetic stirrer with a constant temperature bath set to the desired temperature (e.g., 25°C or 37°C).^[6]

- Agitate the samples for a predetermined period to allow the system to reach equilibrium. This can range from 24 to 72 hours. It is recommended to perform preliminary experiments to determine the time required to reach equilibrium.^[6]
- After the equilibration period, stop the agitation and allow the undissolved solids to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Filter the sample through a syringe filter to remove any undissolved particles.
- Dilute the filtered sample with a suitable solvent to a concentration within the analytical range of the chosen quantification method.
- Analyze the concentration of **Cephadrine Monohydrate** in the diluted sample using a validated HPLC or UV-Vis spectrophotometric method.
- Calculate the solubility based on the measured concentration and the dilution factor. A minimum of three replicate determinations is recommended.^[6]

High-Performance Liquid Chromatography (HPLC) for Quantification

HPLC is a robust and widely used technique for the accurate quantification of Cephadrine.^{[8][9]}

a. Chromatographic Conditions (Example):

- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).^[8]
- Mobile Phase: A mixture of an aqueous buffer (e.g., 0.025 M ammonium acetate adjusted to pH 5.0) and an organic modifier (e.g., acetonitrile) in an isocratic or gradient elution mode.
^[10] A common mobile phase composition is a mixture of water, methanol, 0.5 M sodium acetate, and 0.7 N acetic acid (pH 4.8).^[11]
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at 254 nm.^{[8][12]}
- Injection Volume: 20 μ L.

- Column Temperature: Ambient or controlled (e.g., 30°C).

b. Procedure:

- Prepare a stock solution of **Cephadrine Monohydrate** of a known concentration in a suitable solvent (e.g., a mixture of water and acetonitrile).
- Prepare a series of calibration standards by diluting the stock solution to different concentrations.
- Inject the calibration standards into the HPLC system and record the peak areas.
- Construct a calibration curve by plotting the peak area versus the concentration of the standards.
- Inject the prepared sample (from the solubility experiment) into the HPLC system and record the peak area.
- Determine the concentration of **Cephadrine Monohydrate** in the sample by interpolating its peak area on the calibration curve.

UV-Vis Spectrophotometry for Quantification

UV-Vis spectrophotometry offers a simpler and faster method for concentration determination, suitable for high-throughput screening.[\[12\]](#)[\[13\]](#)

a. Method Parameters:

- Wavelength of Maximum Absorbance (λ_{max}): 254 nm in water.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Solvent: The same solvent used in the solubility experiment or a solvent in which the drug is freely soluble and does not interfere with the absorbance measurement. Water is a common solvent.[\[12\]](#)[\[13\]](#)[\[14\]](#)

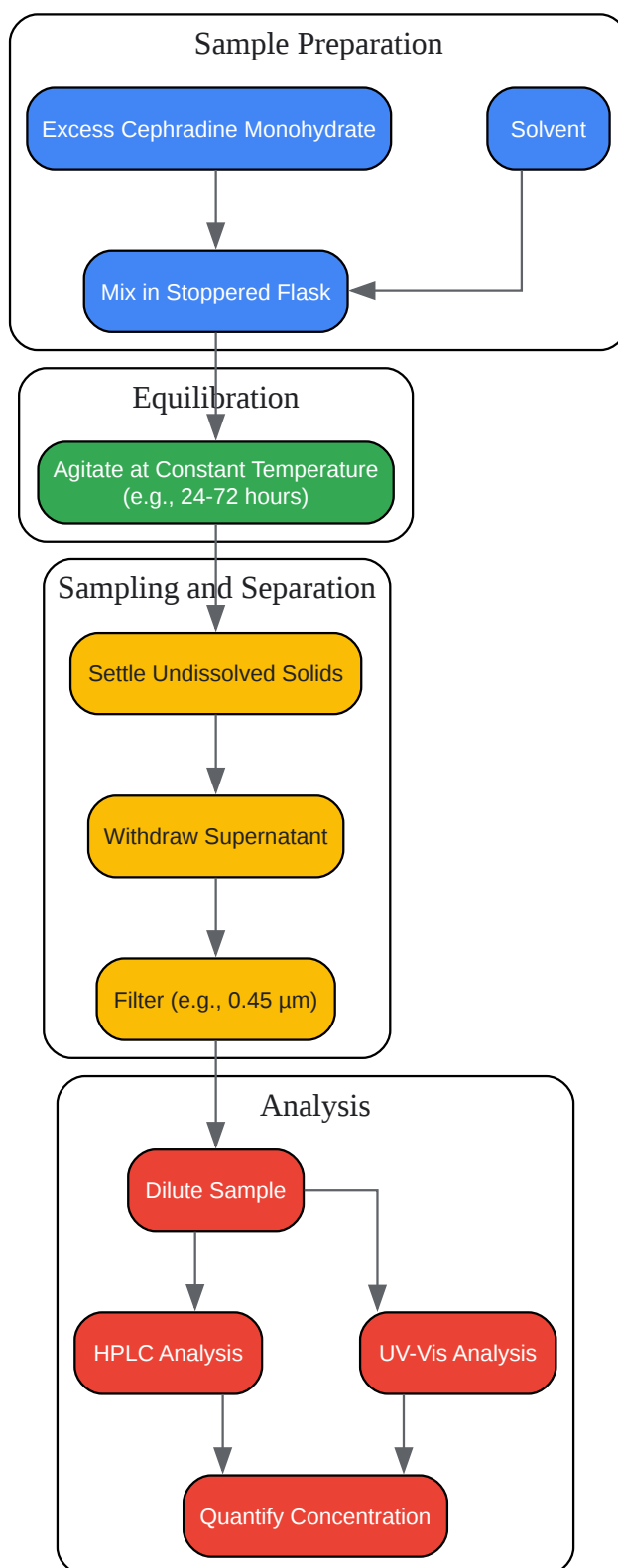
b. Procedure:

- Prepare a stock solution of **Cephadrine Monohydrate** of a known concentration in the chosen solvent.

- Prepare a series of calibration standards by diluting the stock solution.
- Measure the absorbance of each standard at the λ_{max} using a UV-Vis spectrophotometer, using the solvent as a blank.
- Construct a calibration curve by plotting absorbance versus concentration.
- Measure the absorbance of the appropriately diluted sample from the solubility experiment.
- Determine the concentration of **Cephadrine Monohydrate** in the sample from the calibration curve.

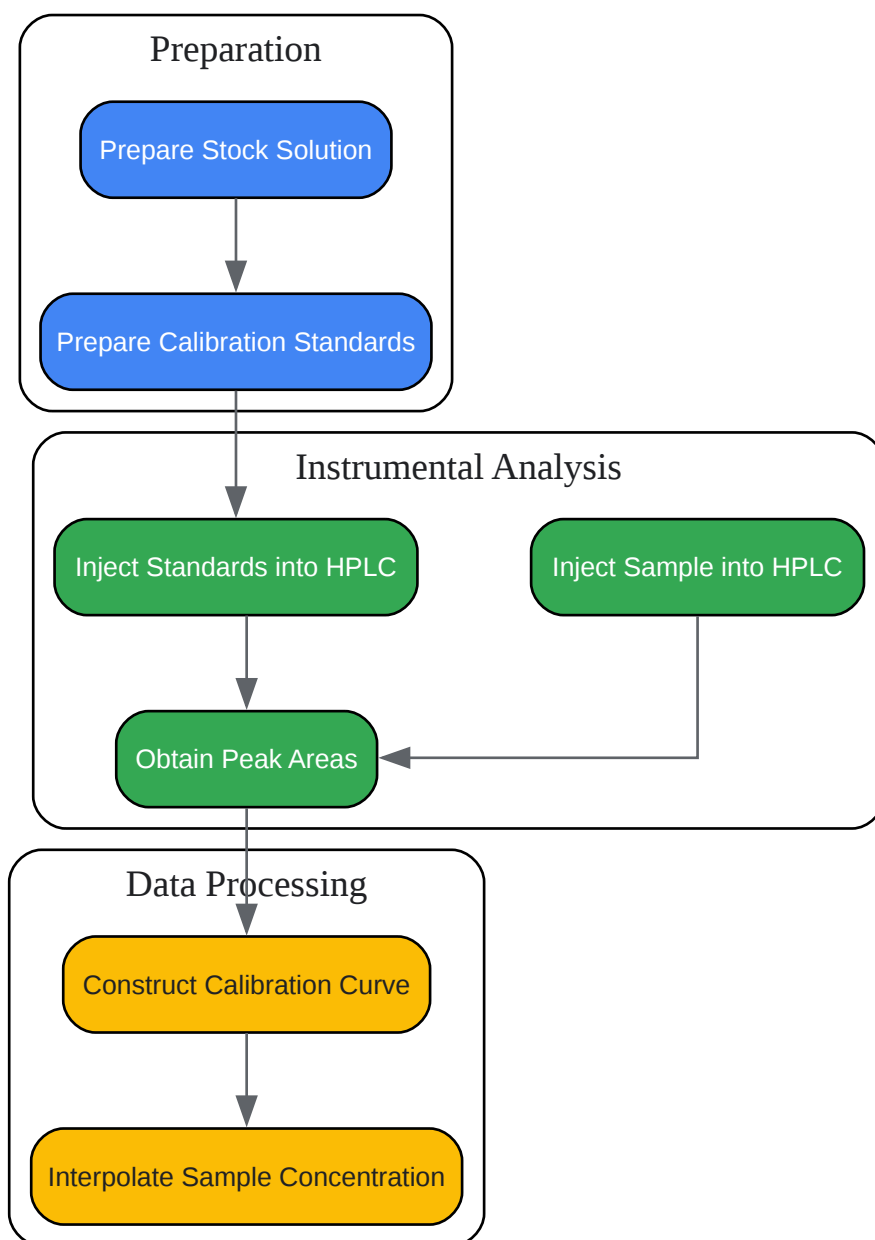
Mandatory Visualizations

The following diagrams illustrate the experimental workflows described in this guide.



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Caption: Workflow for Solubility Determination.



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Caption: HPLC Analysis Workflow.

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